

8-Hydroxydigitoxigenin: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: 8-Hydroxydigitoxigenin

Cat. No.: B15594307

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Introduction

8-Hydroxydigitoxigenin is a cardenolide, a type of steroid, that is of interest within the field of medicinal chemistry and drug development. As a derivative of digitoxigenin, it belongs to the broader class of cardiac glycosides, compounds known for their significant effects on cardiac muscle.^[1] This technical guide provides a detailed overview of the known physicochemical properties of **8-Hydroxydigitoxigenin**, outlines general experimental protocols for determining such properties, and illustrates the key signaling pathways associated with its parent class of compounds.

Due to the limited availability of specific experimental data for **8-Hydroxydigitoxigenin**, this guide also incorporates data from structurally related compounds and general methodologies applicable to the cardiac glycoside family to provide a comprehensive resource.

Physicochemical Properties

Quantitative data for **8-Hydroxydigitoxigenin** is sparse in publicly accessible databases. The following table summarizes the available information. For comparative purposes, data for the closely related and well-studied compound, Digoxigenin, is also included.

| Property | 8-Hydroxydigitoxigenin | Digoxigenin | Data Source |
|--|---|--|-------------|
| Molecular Formula | C23H34O5 | C23H34O5 | [2] |
| Molecular Weight | 390.5 g/mol | 390.5 g/mol | [2][3] |
| Appearance | Powder | Prisms from ethyl acetate | [2][3] |
| Melting Point | Not Available | 222 °C | [3] |
| Boiling Point | Not Available | Not Available | |
| Water Solubility | Not Available | Slightly soluble in chloroform; Very soluble in ethanol and methanol | [3][4] |
| pKa | Not Available | Not Available | |
| logP (Octanol-Water Partition Coefficient) | Not Available | 1.10 | [3] |
| CAS Number | 1049674-06-7 (Note: Limited database recognition) | 1672-46-4 | [2][3] |

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **8-Hydroxydigitoxigenin** are not readily available in the scientific literature. However, standardized methods are routinely used for characterizing compounds of this nature.

Determination of logP (Octanol-Water Partition Coefficient)

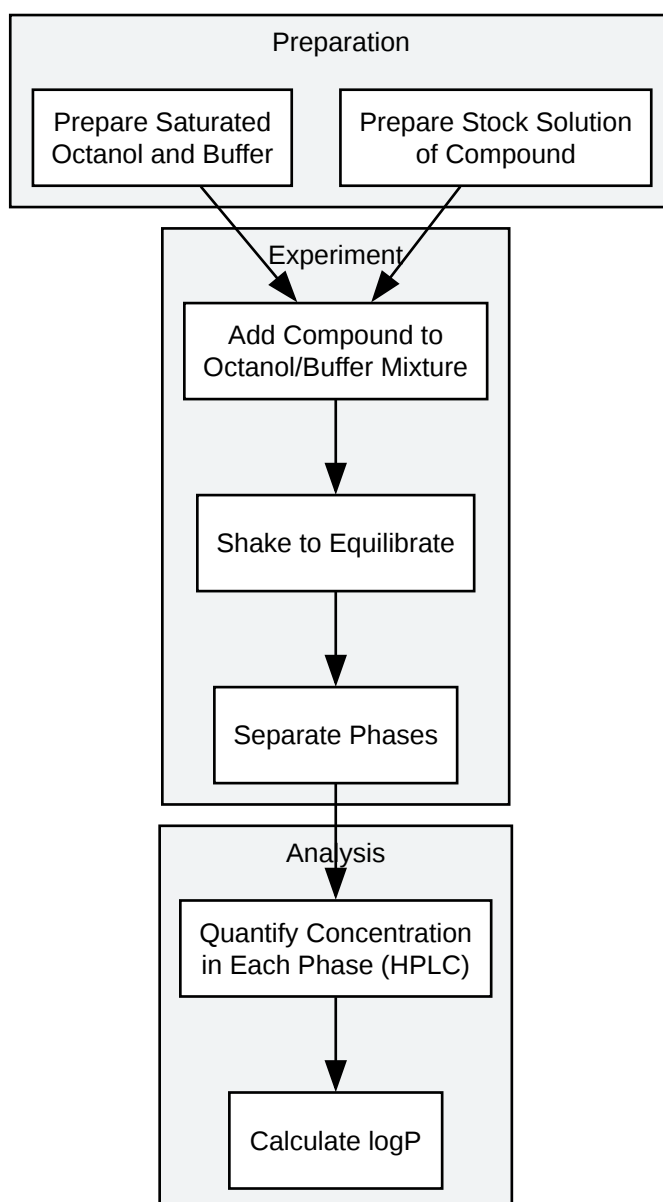
The octanol-water partition coefficient (logP) is a critical measure of a compound's lipophilicity and is a key predictor of its pharmacokinetic properties. A common method for its determination

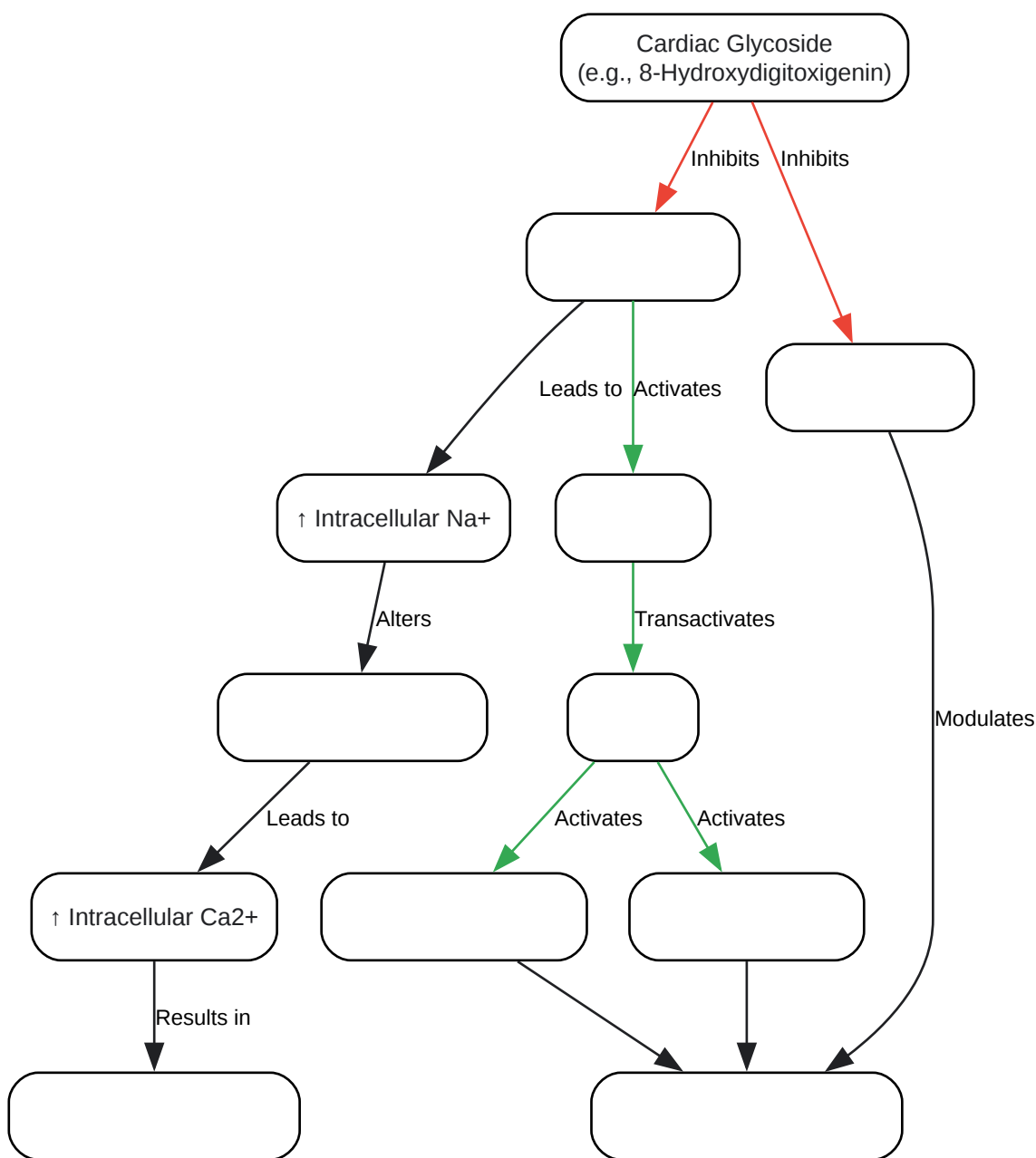
is the shake-flask method followed by HPLC analysis.

Methodology:

- **Preparation of Phases:** Prepare a phosphate buffer solution at a physiological pH of 7.4 and saturate it with n-octanol. Conversely, saturate n-octanol with the phosphate buffer.
- **Sample Preparation:** A stock solution of the test compound (e.g., **8-Hydroxydigitoxigenin**) is prepared in a suitable solvent.
- **Partitioning:** A known volume of the stock solution is added to a mixture of the pre-saturated n-octanol and buffer in a separatory funnel.
- **Equilibration:** The funnel is shaken for a predetermined period to allow for the compound to partition between the two phases until equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand until the two phases have clearly separated.
- **Quantification:** The concentration of the compound in each phase is determined using High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV-Vis).
- **Calculation:** The logP is calculated as the logarithm of the ratio of the concentration of the compound in the n-octanol phase to its concentration in the aqueous phase.

Below is a generalized workflow for this process.





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